Application Note: Scalable Synthesis Protocols for 2-Amino-4-methylheptanamide

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Compound of Interest

Compound Name:	*2-Amino-4-methylheptanamide*
Cat. No.:	*B13636305*

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Executive Summary & Strategic Rationale

2-Amino-4-methylheptanamide (AMHA) is a critical unnatural

-amino amide, structurally homologous to Leucine and Isoleucine. Its unique lipophilic side chain (containing a

-methyl branch on a heptyl skeleton) makes it a valuable building block for peptide mimetics, protease inhibitors, and lipophilic drug conjugates.

The synthesis of AMHA presents a specific stereochemical challenge: the molecule possesses two chiral centers (C2 and C4), resulting in four potential diastereomers. For pharmaceutical applications, controlling the stereochemistry at the

-carbon (C2) is often paramount, while the C4 stereocenter may require specific precursor selection.

This guide details two distinct protocols:

- Protocol A (The "Workhorse" Route): A scalable, cost-effective Modified Strecker Synthesis suitable for multi-kilogram production of the racemic amide, utilizing 3-methylhexanal.

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- Protocol B (The "Precision" Route): A stereocontrolled coupling method starting from resolved 2-amino-4-methylheptanoic acid, utilizing Mixed Anhydride activation for high-purity pharmaceutical intermediates.

Chemical Identity & Retrosynthesis[1]

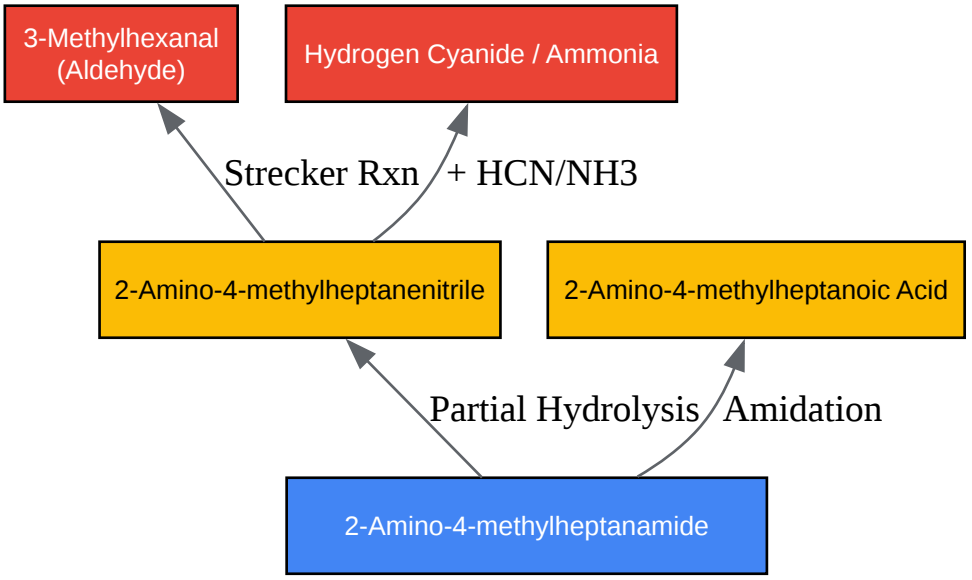
Property	Specification
IUPAC Name	2-Amino-4-methylheptanamide
Molecular Formula	
Molecular Weight	158.24 g/mol
CAS (Acid Precursor)	101257-43-6 (2-amino-4-methylheptanoic acid)
Key Precursor	3-Methylhexanal (for Strecker); 2-Amino-4-methylheptanoic acid (for Coupling)
Stereocenters	C2 (-amino), C4 (-methyl)

Retrosynthetic Analysis

The synthesis is approached via two disconnections:

- Path A (C1-C2 Bond Formation): Cyanosilylation of 3-methylhexanal followed by amination and hydrolysis.
- Path B (Amide Bond Formation): Activation of the carboxylic acid of 2-amino-4-methylheptanoic acid.

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Figure 1: Retrosynthetic pathways for **2-Amino-4-methylheptanamide**.

Protocol A: Modified Strecker Synthesis (Scalable Bulk Route)

Objective: Produce multi-gram to kilogram quantities of racemic **2-amino-4-methylheptanamide**. Mechanism: Nucleophilic addition of cyanide to an in situ generated imine, followed by controlled hydrolysis.

Safety Advisory (Critical)

- Cyanide Hazard: This protocol uses Sodium Cyanide (NaCN). All operations must be performed in a functioning fume hood with a cyanide detector. Keep a cyanide antidote kit (e.g., Hydroxocobalamin) immediately available.

- Alternative: Trimethylsilyl cyanide (TMSCN) can be used for safer handling on smaller scales, though it is more expensive.

Step 1: Synthesis of 2-Amino-4-methylheptanenitrile

Reagents: 3-Methylhexanal (1.0 eq),

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(1.1 eq),

(1.1 eq), Methanol/Water (1:1).

- Preparation: In a round-bottom flask, dissolve

  (5.9 g, 110 mmol) in 40 mL of water. Add NaCN (5.4 g, 110 mmol) carefully.

- Addition: Add 3-methylhexanal (11.4 g, 100 mmol) dissolved in 40 mL Methanol dropwise over 30 minutes. Maintain temperature < 30°C.

- Reaction: Stir vigorously at room temperature for 18–24 hours. The solution will turn from clear to slightly yellow/orange.

- Workup:

  - Quench excess cyanide with bleach (sodium hypochlorite) in the waste stream only after separating the organic layer.

  - Extract the reaction mixture with Ethyl Acetate (

    mL).

  - Wash combined organics with brine, dry over

    , and concentrate under reduced pressure.

  - Yield: Expect ~85-90% of crude aminonitrile (oil).

Step 2: Controlled Hydrolysis to Amide

Reagents: Aminonitrile (from Step 1),

(conc.), Ice. Note: Direct hydrolysis to the amide without forming the acid requires careful temperature control to stop at the amide stage.

- Setup: Cool 20 mL of conc.

  to 0–5°C in an ice bath.

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- Addition: Add the crude aminonitrile (10 g) dropwise, maintaining internal temperature < 10°C. The reaction is exothermic.
- Maturation: After addition, stir at 0°C for 1 hour, then allow to warm to room temperature and stir for 8–10 hours.
- Quench & Isolation:
  - Pour the reaction mixture onto 100 g of crushed ice.
  - Neutralize carefully with

    (conc.) to pH ~9-10.
  - Extract immediately with Dichloromethane (DCM) or Ethyl Acetate (

    mL).
  - Crucial: The amide is moderately water-soluble; salting out the aqueous layer with NaCl improves recovery.
- Purification: Recrystallize from Ethyl Acetate/Hexanes.

Protocol B: Stereocontrolled Amidation (High-Purity Route)

Objective: Synthesis of high-purity amide from the corresponding chiral amino acid (e.g., (2S)-2-amino-4-methylheptanoic acid). Method: Mixed Anhydride Coupling (Isobutyl Chloroformate).

Experimental Workflow

- Protection (Optional but Recommended): If starting with the free amino acid, Boc-protection of the amine is standard to prevent self-polymerization during activation. However, for direct amide formation, the Mixed Anhydride Method can often be performed on the zwitterion or HCl salt if conditions are carefully controlled, but the Active Ester (NHS) route via Boc-protection is more robust for purity.

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- Assumption: We will proceed with the Boc-protected intermediate for maximum purity, followed by deprotection.

Step 1: Boc-Protection

- React 2-amino-4-methylheptanoic acid with

  (1.1 eq) and

  (2 eq) in Dioxane/Water. Acidify and extract to yield Boc-2-amino-4-methylheptanoic acid.

Step 2: Amidation via Mixed Anhydride

- Reagents: Boc-Acid (10 mmol), N-Methylmorpholine (NMM, 11 mmol), Isobutyl Chloroformate (IBCF, 11 mmol), Ammonia gas or

  .
- Solvent: Anhydrous THF.
- Activation: Dissolve Boc-Acid in THF (50 mL) and cool to -15°C (salt/ice bath).
- Base Addition: Add NMM. Stir for 5 mins.
- Anhydride Formation: Add IBCF dropwise. A white precipitate (NMM·HCl) will form. Stir for 15 mins at -15°C.
- Aminolysis:
  - Option A (Gas): Bubble dry

    gas into the solution for 15 mins.
  - Option B (Liquid): Add 28%

    (5 eq) rapidly.
- Completion: Allow to warm to RT. Stir for 2 hours.
- Workup: Evaporate THF. Dissolve residue in EtOAc. Wash with 5% Citric Acid, Sat.

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, and Brine.

Step 3: Boc-Deprotection

- Treat the Boc-Amide with 4M HCl in Dioxane for 1 hour.
- Concentrate to dryness to yield **2-Amino-4-methylheptanamide**·HCl.
- Free base can be obtained by neutralizing with

  and extracting.

Process Control & Purification

Separation of Diastereomers

The presence of the C4-methyl group creates diastereomers (Syn/Anti relative to the C2-amine).

- Analytical Method: Use a C18 column with an ion-pairing agent (0.1% TFA) or a Chiralpak AD-H column for enantiomeric separation.
- Purification Strategy:
  - Flash Chromatography: The diastereomers often exhibit different Rf values in DCM/MeOH (9:1).
  - Recrystallization: The HCl salt of the amide often crystallizes preferentially. Solvent screen: Isopropanol/Ether or Ethanol/EtOAc.

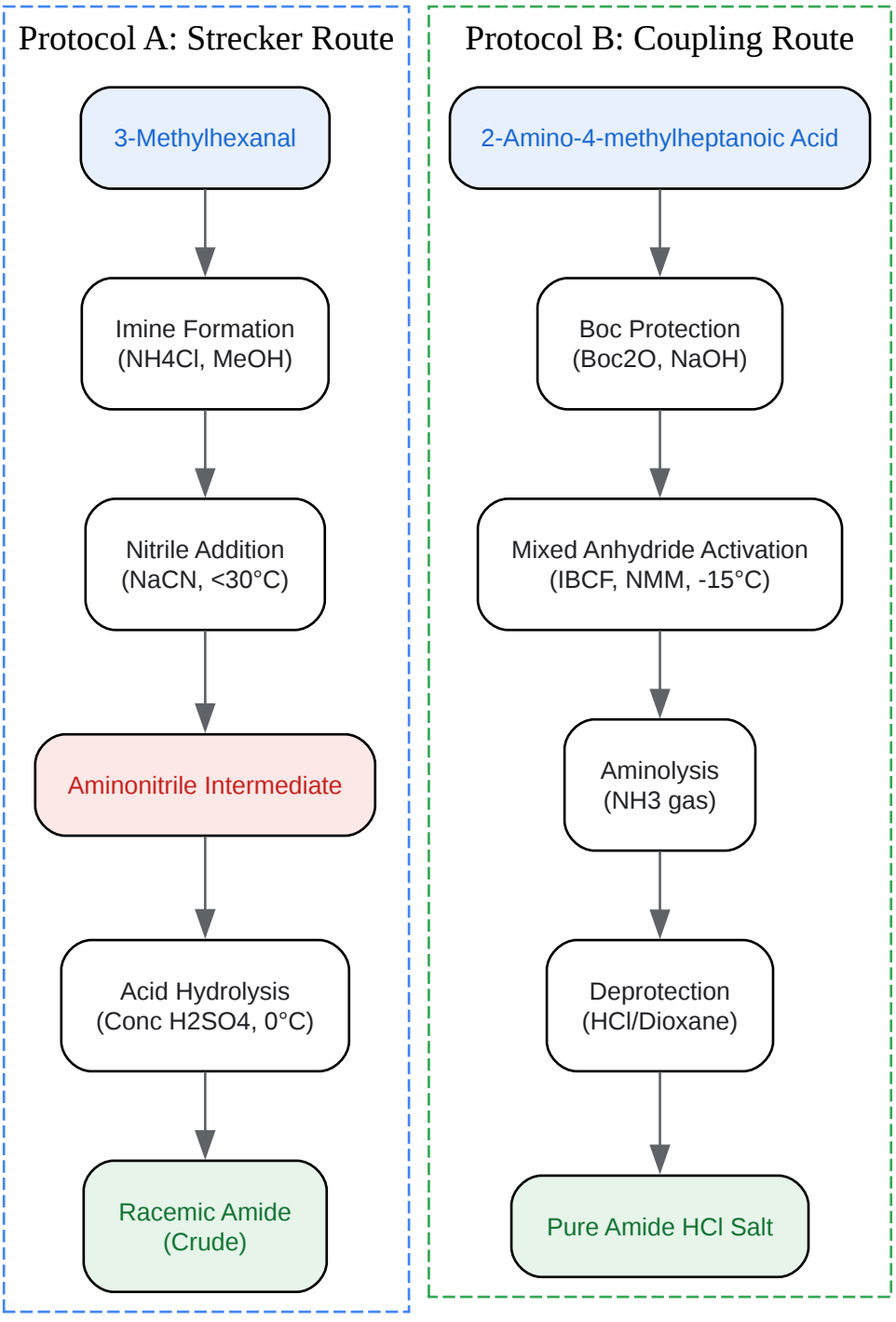
QC Specifications

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Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white solid
Purity	HPLC (210 nm)	> 98.0% (Area %)
Identity	H-NMR (DMSO-d6)	Consistent with structure
Mass	LC-MS (ESI+)	[M+H]+ = 159.2 ± 0.5 Da
Water Content	Karl Fischer	< 1.0%

Visualized Workflow (Graphviz)

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Figure 2: Comparative process flow for Strecker vs. Coupling synthesis routes.

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